

linetastine 5-lipoxygenase inhibitor

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Compound Focus: Linetastine

CAS No.: 110501-66-1

Cat. No.: S1481853

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Drug Profile and Core Activities

Table 1: Basic Profile of Linetastine

Attribute	Specification
CAS Number	159776-68-8 (also referenced under 110501-66-1 for parent compound) [1] [2]
Alternative Names	TMK-688, TMK688, TMK 688 [2]
Molecular Formula	C ₃₅ H ₄₀ N ₂ O ₆ [2]
Molecular Weight	584.7 g/mol [2]
Primary Bioactivity	5-Lipoxygenase (5-LOX) inhibitor and histamine antagonist [1] [2]
Research Applications	Studies in asthma, atherosclerosis, and peptic ulcers [2]

Table 2: Key Pharmacological Activities

Activity	Measured Outcome / Mechanism
5-LOX Enzyme Inhibition	Inhibits production of Leukotriene B ₄ (LTB ₄) and Leukotriene C ₄ (LTC ₄) from calcium ionophore-stimulated human leukocytes [1].
Antihistamine Activity	Non-competitively inhibits histamine-induced contraction of isolated guinea-pig trachea; inhibits histamine-induced bronchoconstriction in vivo [1].
In Vivo Efficacy	Oral administration inhibits leukotriene production in lungs during late asthmatic responses in sensitized guinea pigs [1].
Duration of Action	Effects on leukotriene production and bronchoconstriction last more than 16 and 24 hours, respectively [1].
Tachyphylaxis	No development of tolerance; repeated daily administration for 7 days showed consistent efficacy [1].

Quantitative Pharmacological Data

Table 3: In Vitro Potency Data (IC₅₀ values)

Compound	LTB ₄ Inhibition (IC ₅₀)	LTC ₄ Inhibition (IC ₅₀)
Linetastine	1.2 x 10 ⁻⁷ mol/L	1.5 x 10 ⁻⁷ mol/L
Active Metabolite (TMK777)	8.6 x 10 ⁻⁸ mol/L	7.1 x 10 ⁻⁸ mol/L
Azelastine (Reference Drug)	>1 x 10 ⁻⁵ mol/L	>1 x 10 ⁻⁵ mol/L

Source: [1]. Data shows **Linetastine** and its metabolite are significantly more potent than Azelastine in inhibiting leukotriene production.

Table 4: In Vivo Efficacy in Sensitized Guinea Pigs

Assay	Linetastine Dose (p.o.)	Effect
Inhibition of Lung LTB ₄ /C ₄ Increase	1-10 mg/kg	Significant inhibition during late asthmatic response [1].
Duration of Action (LT Inhibition)	3.2 mg/kg	Effect lasted >16 hours [1].
Inhibition of Histamine-induced Bronchoconstriction	1-10 mg/kg	Dose-dependent inhibition [1].
Duration of Action (Histamine)	3.2 mg/kg	Effect lasted >24 hours [1].

Experimental Protocols for 5-LOX Research

For researchers investigating 5-LOX inhibition, here are key methodologies based on the search results.

1. Cell-Free 5-LOX Inhibition Assay This spectrophotometric protocol measures direct enzyme inhibition [3].

- **Enzyme Preparation:** Prepare a 5-LOX enzyme solution at 10,000 U/mL [3].
- **Substrate:** Linoleic acid solution at 80 mM [3].
- **Buffer:** 50 mM phosphate buffer, pH 6.3 [3].
- **Procedure:** Mix equivalent volumes of enzyme, substrate, and test compound in buffer. Incubate the reaction mixture [3].
- **Measurement:** Measure enzyme activity at 234 nm using a double-beam spectrophotometer. The increase in absorbance indicates product formation [3].
- **Calculation:** Percentage inhibition is determined by comparing the absorbance of the test compound to a negative control. Zileuton is a common positive control [3].

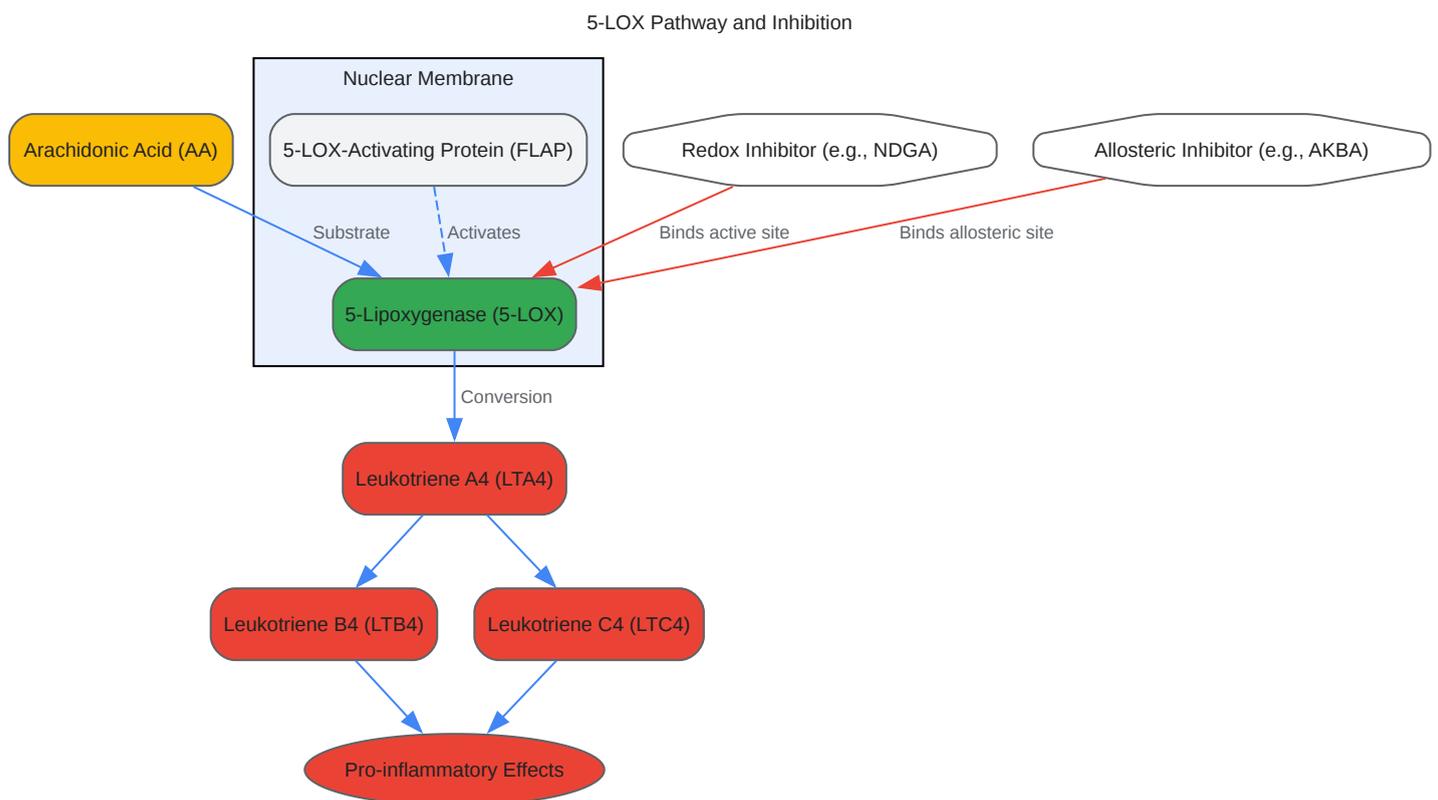
2. Cellular Leukotriene Production Assay This method uses immune cells to study inhibition in a more complex system [1].

- **Cell Source:** Human leukocytes (can be substituted with cell lines like HEK293 or primary immune cells expressing 5-LOX) [1] [4].
- **Stimulation:** Stimulate cells with calcium ionophore (e.g., A23187) to activate 5-LOX and trigger the endogenous synthesis of leukotrienes [1].
- **Inhibition:** Pre-incubate cells with the test inhibitor (e.g., **Linetastine**) before stimulation [1].

- **Measurement:** Quantify the production of specific leukotrienes (LTB₄ and LTC₄) in the supernatant using techniques like ELISA or liquid chromatography-mass spectrometry (LC-MS) [1].

The 5-LOX Pathway and Inhibitor Mechanisms

The following diagram illustrates the 5-LOX pathway and the different mechanisms of inhibition.



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This diagram shows the 5-LOX pathway located at the nuclear membrane. The enzyme 5-LOX, often with the assistance of FLAP, converts Arachidonic Acid (AA) into Leukotriene A4 (LTA4), which is further metabolized into the pro-inflammatory mediators LTB₄ and LTC₄ [4]. Inhibitors can block this process

through different mechanisms, such as binding directly to the active site (redox-type) or an allosteric site, which induces structural changes from a distance [4].

Research Context and Strategic Implications

- **Dual-Action Advantage: Linetastine's** ability to concurrently inhibit leukotriene production and block histamine receptors at similar dose ranges is notable [1]. This dual action on two key inflammatory pathways may be advantageous in complex diseases like asthma.
- **Therapeutic Potential Beyond Asthma:** While much research focuses on asthma, 5-LOX and its inflammatory products are implicated in other conditions. The role of 5-LOX in neuroinflammation linked to Parkinson's disease is an active area of investigation [5]. Furthermore, the simultaneous inhibition of 5-LOX and cyclooxygenase-2 (COX-2) has shown promise in preclinical models for managing colon cancer progression [6].

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